

Atr-IN-14: A Technical Guide to a Potent ATR Kinase Inhibitor

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Compound of Interest

Compound Name: *Atr-IN-14*
Cat. No.: *B15621049*

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Abstract

Atr-IN-14 is a potent inhibitor of the Ataxia Telangiectasia and Rad3-related (ATR) kinase, a critical regulator of the DNA Damage Response (DDR). By targeting ATR, **Atr-IN-14** disrupts cell cycle checkpoints and DNA repair mechanisms, leading to synthetic lethality in cancer cells with specific genetic vulnerabilities, such as those with high replication stress or defects in other DDR pathways. This technical guide provides a comprehensive overview of the function of **Atr-IN-14**, its mechanism of action, and detailed protocols for its evaluation. Due to the limited availability of public data specifically for **Atr-IN-14**, this guide incorporates representative data and methodologies from other well-characterized ATR inhibitors to provide a thorough understanding of its potential applications in cancer research and drug development.

Introduction to ATR and its Role in Cancer

The Ataxia Telangiectasia and Rad3-related (ATR) protein is a serine/threonine kinase that plays a central role in maintaining genomic integrity.^[1] Activated by single-stranded DNA (ssDNA) which arises from DNA damage or replication stress, ATR initiates a signaling cascade

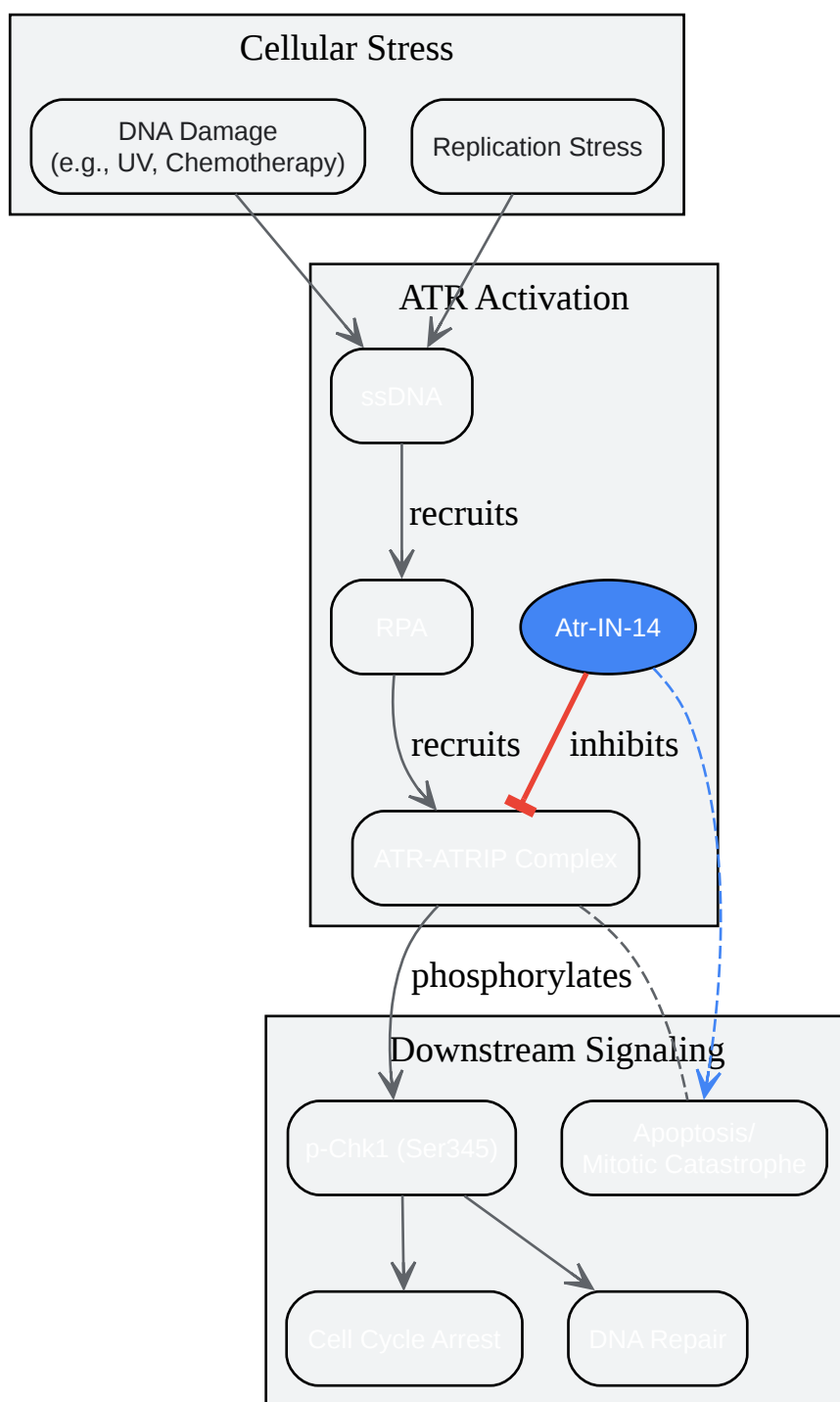
to orchestrate cell cycle arrest, promote DNA repair, and stabilize replication forks.[1][2] Many cancer cells exhibit elevated levels of replication stress due to oncogene activation and are therefore highly dependent on the ATR pathway for survival.[1] This dependency makes ATR an attractive therapeutic target. Inhibition of ATR can selectively kill cancer cells, a concept known as synthetic lethality, particularly in tumors with mutations in other DNA repair genes like ATM or p53.[3]

Atr-IN-14: A Potent ATR Kinase Inhibitor

Atr-IN-14 has been identified as a potent inhibitor of ATR kinase. Its primary function is to competitively bind to the ATP-binding pocket of ATR, thereby preventing the phosphorylation of its downstream targets, most notably Checkpoint Kinase 1 (Chk1).[3] The inhibition of the ATR-Chk1 signaling pathway abrogates the G2/M cell cycle checkpoint, preventing cells from arresting to repair DNA damage and leading to mitotic catastrophe and cell death in cancer cells.

Mechanism of Action

The mechanism of action of **Atr-IN-14** and other ATR inhibitors is centered on the disruption of the DNA Damage Response. The following diagram illustrates the ATR signaling pathway and the point of intervention by **Atr-IN-14**.



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Figure 1: ATR Signaling Pathway and Inhibition by **Atr-IN-14**.

Quantitative Data

While extensive quantitative data for **Atr-IN-14** is not widely available, the following tables summarize its known activity and provide representative data from other well-characterized ATR inhibitors.

Table 1: Biochemical Activity of ATR Inhibitors

Compound	Target	IC50 (nM)	Assay Type	Reference
Atr-IN-14	ATR	-	-	-
VE-822 (Berzosertib)	ATR	2.6	Biochemical	--INVALID-LINK--
AZD6738 (Ceralasertib)	ATR	1.0	Biochemical	--INVALID-LINK--
M1774	ATR	<1	Biochemical	--INVALID-LINK--
Elimusertib (BAY 1895344)	ATR	7.8	Biochemical	--INVALID-LINK--

Note: IC50 values for Atr-IN-14 in biochemical assays are not publicly available. Data for other ATR inhibitors are provided for comparison.

Table 2: Cellular Activity of ATR Inhibitors (Cell Viability, IC50)

Cell Line	Cancer Type	Atr-IN-14 IC50 (nM)	Representative ATRi IC50 (nM)
LoVo	Colon Cancer	64	VE-822: 130
HT29	Colorectal Cancer	-	AZD6738: >1000
HCT116	Colon Cancer	-	AZD6738: >1000
HeLa	Cervical Cancer	-	VE-822: 280
U2OS	Osteosarcoma	-	VE-822: 190

Note: "-" indicates data not publicly available.
Representative data is for either VE-822 or AZD6738.

Experimental Protocols

The following are detailed methodologies for key experiments to characterize the function of **Atr-IN-14**.

Biochemical ATR Kinase Assay (HTRF)

This assay measures the direct inhibitory effect of a compound on ATR kinase activity.

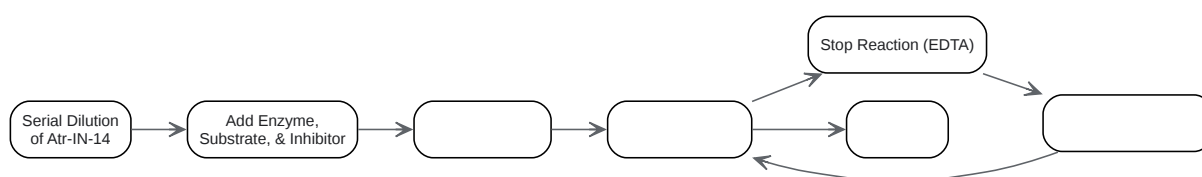
Materials:

- Recombinant human ATR/ATRIP complex
- Biotinylated peptide substrate (e.g., p53-derived)
- ATP
- Assay Buffer (e.g., 50 mM HEPES pH 7.5, 10 mM MgCl₂, 1 mM DTT, 0.01% Tween-20)

- HTRF Detection Reagents (Europium-labeled anti-phospho-substrate antibody and Streptavidin-XL665)

Protocol:

- Prepare serial dilutions of **Atr-IN-14** in assay buffer.
- In a 384-well plate, add the ATR/ATRIP enzyme, peptide substrate, and **Atr-IN-14**.
- Initiate the kinase reaction by adding ATP.
- Incubate at 30°C for 60 minutes.
- Stop the reaction by adding EDTA.
- Add the HTRF detection reagents.
- Incubate for 60 minutes at room temperature.
- Read the plate on an HTRF-compatible reader.
- Calculate IC50 values from the dose-response curve.



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Figure 2: Workflow for a Biochemical ATR Kinase HTRF Assay.

Cell Viability Assay (MTS/MTT)

This assay determines the concentration of **Atr-IN-14** that inhibits cell growth.

Materials:

- Cancer cell lines of interest
- 96-well cell culture plates
- Complete cell culture medium
- **Atr-IN-14**
- MTS or MTT reagent
- Microplate reader

Protocol:

- Seed cells in a 96-well plate and allow them to adhere overnight.
- Treat cells with a serial dilution of **Atr-IN-14**.
- Incubate for 72 hours.
- Add MTS or MTT reagent to each well.
- Incubate for 1-4 hours.
- Measure absorbance at the appropriate wavelength.
- Calculate the IC50 value from the dose-response curve.

Western Blot for Phospho-Chk1 (Ser345)

This assay confirms the inhibition of ATR signaling in cells.

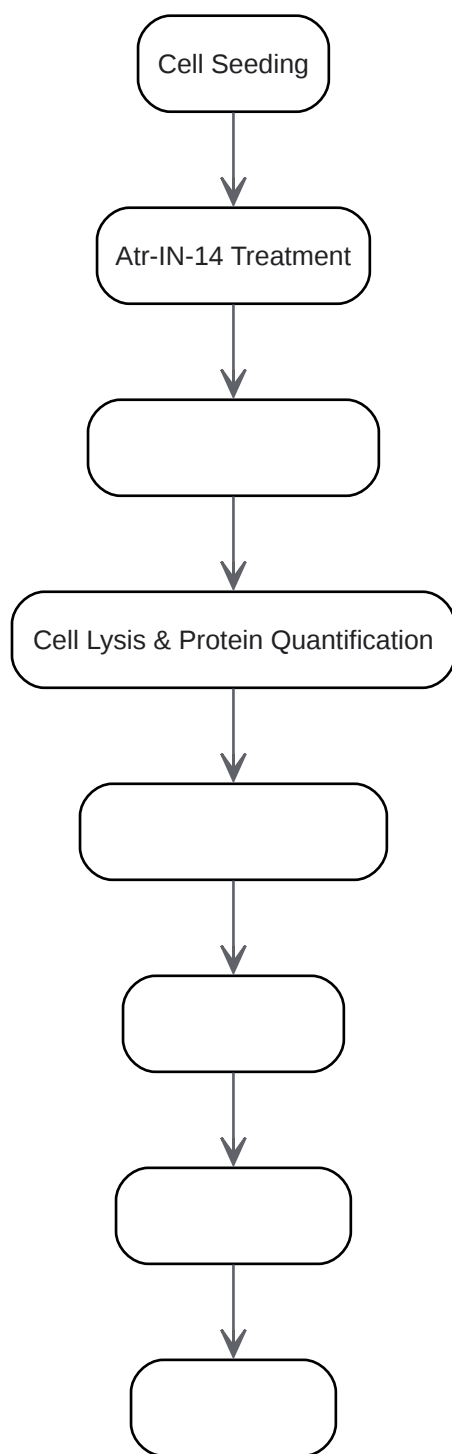
Materials:

- Cancer cell lines
- 6-well cell culture plates
- **Atr-IN-14**

- DNA damaging agent (e.g., Hydroxyurea or UV radiation)
- Lysis buffer with protease and phosphatase inhibitors
- Primary antibodies (anti-p-Chk1 (Ser345), anti-total Chk1, anti-loading control e.g., GAPDH)
- HRP-conjugated secondary antibody
- ECL substrate and imaging system

Protocol:

- Seed cells in 6-well plates and grow to 70-80% confluency.
- Pre-treat cells with various concentrations of **Atr-IN-14** for 1 hour.
- Induce DNA damage by adding a DNA damaging agent (e.g., 2 mM Hydroxyurea for 2 hours).
- Lyse the cells and quantify protein concentration.
- Separate proteins by SDS-PAGE and transfer to a PVDF membrane.
- Block the membrane and incubate with the primary antibody against p-Chk1 (Ser345) overnight at 4°C.
- Wash and incubate with the HRP-conjugated secondary antibody.
- Detect the signal using an ECL substrate.
- Strip and re-probe the membrane for total Chk1 and a loading control to ensure equal loading.



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Figure 3: Experimental Workflow for Western Blot Analysis of p-Chk1.

Conclusion

Atr-IN-14 is a potent ATR kinase inhibitor with demonstrated anticancer activity. Its mechanism of action, centered on the disruption of the DNA Damage Response, makes it a promising candidate for cancer therapy, particularly in tumors with high replication stress or deficiencies in other DNA repair pathways. The experimental protocols and representative data provided in this guide offer a framework for researchers to further investigate the therapeutic potential of **Atr-IN-14** and other ATR inhibitors. Further studies are warranted to fully characterize the biochemical and cellular activity of **Atr-IN-14** across a broader range of cancer models.

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